

Vanadium(V) Oxytripropoxide: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Vanadium(V) oxytripropoxide

Cat. No.: B167474

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This document provides a comprehensive overview of the safety data for **Vanadium(V) oxytripropoxide**, intended for researchers, scientists, and professionals in drug development. It consolidates critical safety information, handling procedures, and emergency protocols.

A Note on Isomers: The term "**Vanadium(V) oxytripropoxide**" can refer to isomers, primarily n-propoxide (CAS No. 1686-23-3) and isopropoxide (CAS No. 5588-84-1). While this guide focuses on the n-propoxide version as requested, safety data sheets sometimes use the names interchangeably or provide data for the more common isopropoxide. This guide will specify the isomer where the source is clear; however, given their structural similarities, the safety precautions are largely applicable to both.

Identification and Physicochemical Properties

Vanadium(V) oxytripropoxide is an organometallic compound used as a precursor in sol-gel processes and catalysis.^[1] Its physical and chemical properties are summarized below.

Property	Data	Reference(s)
Chemical Name	Vanadium(V) oxytripropoxide	[2][3][4]
Synonyms	Vanadium(V) tripropoxide oxide	[3][4]
CAS Number	1686-23-3	[2][3][4][5]
Molecular Formula	$\text{VO}(\text{OC}_3\text{H}_7)_3$	[2][3][4]
Molecular Weight	244.20 g/mol - 244.40 g/mol	[2][3][4][5][6]
Appearance	Green liquid	[2][3][4]
Boiling Point	82-83 °C at 0.25 mmHg	[1][3][4][5][6]
Density/Specific Gravity	1.076 g/mL at 25 °C	[2][3][4][5][6]
Flash Point	76 °C (168.8 °F) - closed cup	[5]
Solubility in Water	Reacts with water or moist air.	[7][8]
Stability	Stable in sealed containers under recommended storage conditions.	[2][7]

Hazard Identification and Classification

Vanadium(V) oxytripropoxide is classified as a hazardous substance. It is a combustible liquid that can cause skin, eye, and respiratory irritation.

Hazard Classification	GHS Code	Signal Word	Description	Reference(s)
Flammable Liquids	H226/H227	Warning	Flammable liquid and vapor / Combustible liquid	[3] [9] [10] [11] [12]
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation	[3] [9] [10] [11] [12]
Serious Eye Damage/Irritation	H319	Warning	Causes serious eye irritation	[3] [9] [10] [11] [12]
Specific Target Organ Toxicity (Single Exposure)	H335	Warning	May cause respiratory irritation	[3] [9] [10] [11] [12]

Emergency and Experimental Protocols

Detailed experimental protocols for toxicological studies are not available in standard safety data sheets. However, established protocols for first aid, firefighting, and accidental release are provided below.

First-Aid Measures

Immediate medical attention is crucial in case of exposure.

- Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes.[\[2\]](#)
 - Ensure flushing occurs under the eyelids; assistance may be needed to keep eyelids open.[\[2\]](#)
 - Remove contact lenses if present and easy to do so.[\[2\]](#)[\[9\]](#)

- Seek immediate and competent medical attention.[\[2\]](#)
- Skin Contact:
 - Remove all contaminated clothing immediately.[\[9\]](#)[\[10\]](#)
 - Wash the affected area with plenty of soap and water.[\[2\]](#)[\[7\]](#)
 - If skin irritation persists, seek medical advice.[\[2\]](#)[\[7\]](#)
- Inhalation:
 - Remove the victim to fresh air immediately.[\[2\]](#)[\[9\]](#)[\[10\]](#)
 - Keep the person at rest in a position comfortable for breathing.[\[2\]](#)[\[3\]](#)
 - If breathing is difficult, coughing, or wheezing occurs, seek immediate medical assistance.
[\[2\]](#)
- Ingestion:
 - Seek immediate medical assistance.[\[2\]](#)
 - If the victim is conscious, give them water to drink.[\[2\]](#)
 - Do NOT induce vomiting unless specifically directed by medical personnel.[\[2\]](#)

Fire-Fighting Measures

This substance is a combustible liquid and may form explosive mixtures with air.[\[9\]](#)[\[10\]](#)

- Suitable Extinguishing Agents:
 - Use dry sand, dry chemical powder, alcohol-resistant foam, or carbon dioxide.[\[2\]](#)[\[7\]](#)[\[9\]](#)
- Unsuitable Extinguishing Agents:
 - Do not use water or a direct water jet, as the substance reacts with it and it may spread the fire.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Fire-Fighting Protocol:
 - Evacuate the area.
 - Firefighters must wear a NIOSH-approved positive-pressure self-contained breathing apparatus (SCBA) and full protective clothing.[\[2\]](#)[\[7\]](#)
 - Use water spray only to cool closed containers and reduce vapors, not to extinguish the fire directly.[\[7\]](#)[\[8\]](#)
 - Take precautionary measures against static discharge.[\[2\]](#)[\[9\]](#)
- Hazardous Combustion Products:
 - Combustion will produce carbon oxides (CO, CO₂) and vanadium oxide fumes.[\[2\]](#)[\[7\]](#)[\[8\]](#)

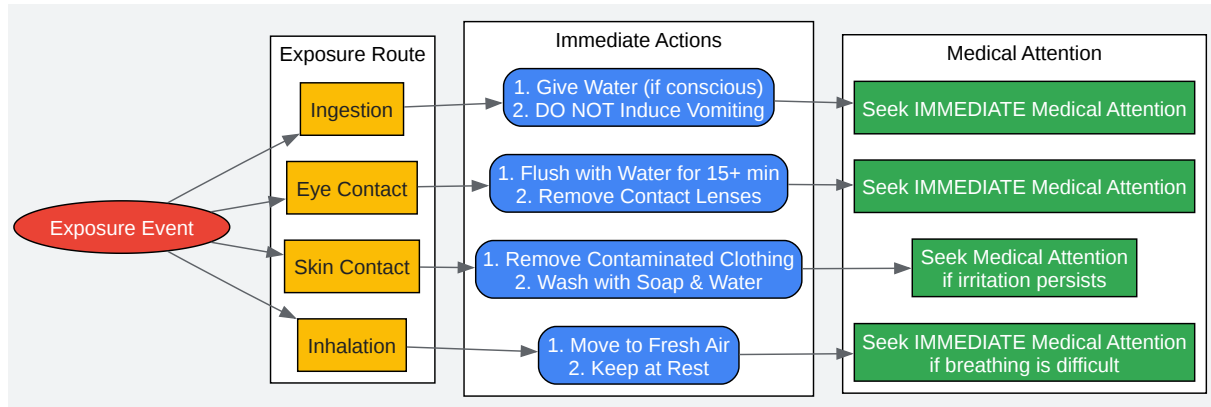
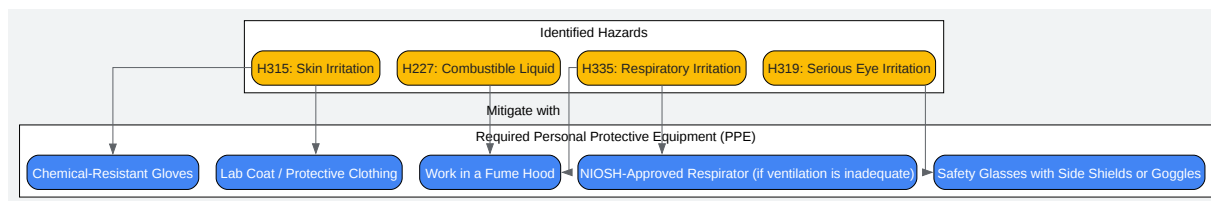
Accidental Release Measures

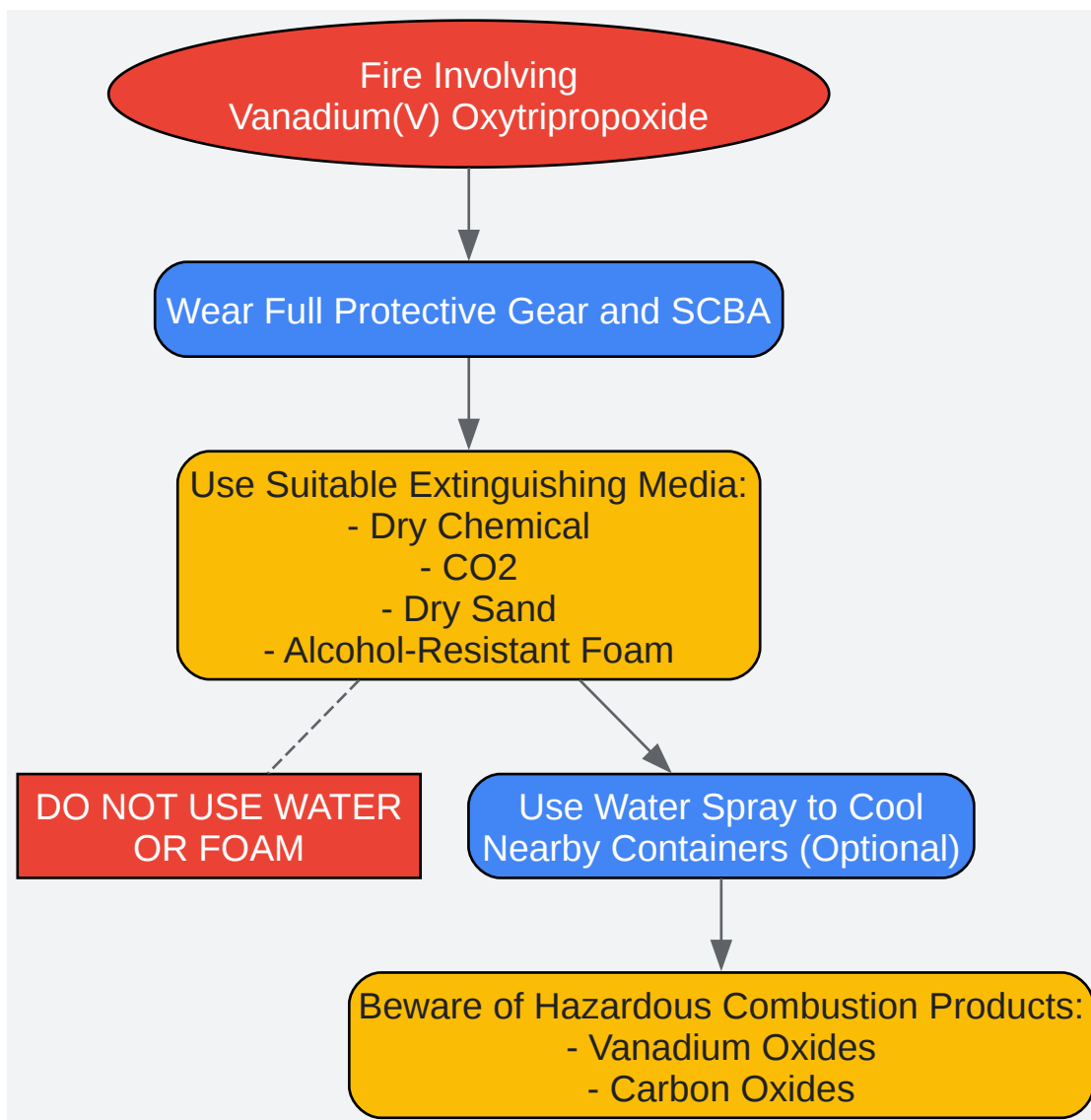
Prevent the substance from entering sewers or public waters.

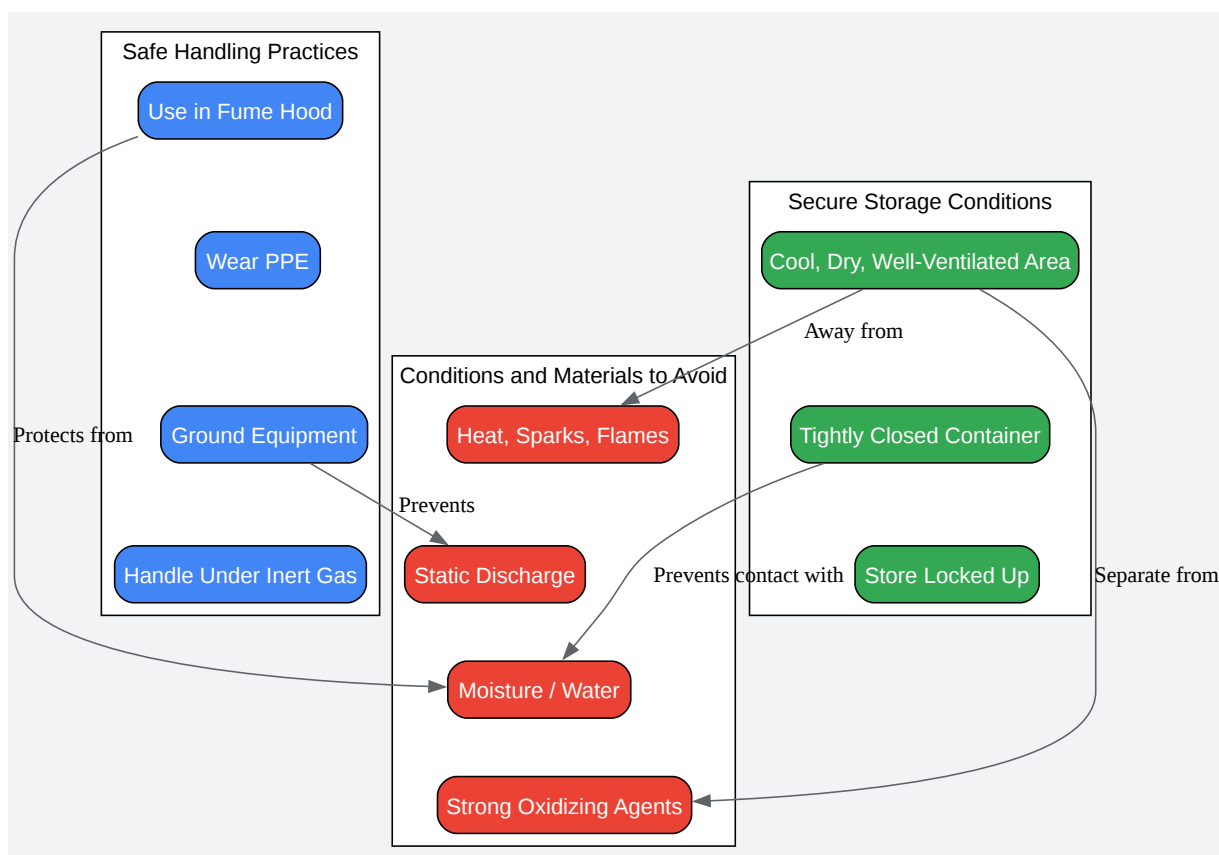
- Eliminate Ignition Sources: Remove all heat, sparks, open flames, and other sources of ignition from the area.[\[7\]](#)[\[10\]](#)
- Ventilate the Area: Ensure adequate ventilation.[\[9\]](#)
- Personal Protection: Responders must wear appropriate personal protective equipment (PPE) as described in Section 5.0, including chemical-resistant gloves, safety goggles, and a respirator if ventilation is inadequate.[\[2\]](#)
- Containment: Contain the spill using dikes or inert absorbent materials like sand, diatomite, or vermiculite.[\[8\]](#)[\[9\]](#)
- Clean-up: Use non-sparking tools to collect the absorbed material.[\[7\]](#)[\[10\]](#) Place the waste in a suitable, sealed container for disposal.[\[7\]](#)[\[8\]](#)
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.[\[2\]](#)

Visualized Safety Workflows

The following diagrams illustrate key safety workflows for handling **Vanadium(V) oxytripropoxide**.







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